Technical Support Center: 2-(Cyclohexyloxy)-5-nitropyridine

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Compound of Interest

Compound Name:	*2-(Cyclohexyloxy)-5-nitropyridine*
CAS No.:	*85003-00-5*
Cat. No.:	*B1316491*

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Welcome to the dedicated support resource for **2-(Cyclohexyloxy)-5-nitropyridine** (CAS: 85003-00-5). This guide is designed for researchers, chemists, and drug development professionals to navigate the potential stability challenges associated with this versatile intermediate. Our goal is to provide not just troubleshooting steps, but a deeper understanding of the molecule's chemical behavior to ensure the integrity of your experiments and the reliability of your results.

Part 1: Frequently Asked Questions & Core Handling

This section addresses the most common initial queries regarding the handling, storage, and fundamental properties of **2-(Cyclohexyloxy)-5-nitropyridine**.

Q1: What are the recommended storage conditions for **2-(Cyclohexyloxy)-5-nitropyridine**?

A1: To ensure maximum stability, the compound should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) at 2-8 °C.[1] It is crucial to protect it from

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light, moisture, and heat. Storing in a cool, shaded, and dry area is recommended.[2] Long-term storage at room temperature is discouraged as it may accelerate degradation.

Q2: My previously off-white or light-yellow solid has developed a darker yellow or brownish tint. Is it still usable?

A2: A noticeable color change is a primary indicator of potential degradation. Nitroaromatic compounds can be sensitive to light and air, leading to the formation of colored impurities. While a slight color change may not significantly impact every application, it warrants immediate purity verification via analytical methods like HPLC or LC-MS before use. For high-sensitivity applications, using a discolored reagent is not recommended without re-purification.

Q3: What solvents are recommended for dissolving **2-(Cyclohexyloxy)-5-nitropyridine**?

A3: The compound is generally soluble in common organic solvents such as dichloromethane (DCM), chloroform, ethyl acetate, and acetone. However, for creating stock solutions for long-term storage, it is critical to use anhydrous solvents. The presence of water, especially in combination with trace acidic or basic impurities, can promote slow hydrolysis of the ether linkage.

Q4: What are the primary safety precautions I should take when handling this compound?

A4: Standard laboratory safety protocols should be strictly followed. This includes:

- Handling in a well-ventilated area or a chemical fume hood.[3]
- Wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.[2][4]
- Avoiding inhalation of dust and direct contact with skin and eyes.[2] In case of contact, wash the affected area thoroughly with soap and water.[4]
- Washing hands thoroughly after handling.[2]

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Property	Value	Source
CAS Number	85003-00-5	[5]
Molecular Formula	$C_{11}H_{14}N_2O_3$	[1]
Molecular Weight	222.24 g/mol	[1]
Appearance	Off-white to light-yellow solid	Inferred from general chemical properties
Storage Temperature	2-8 °C	[1]

Part 2: Troubleshooting Experimental Failures & Stability Issues

Unexpected results can often be traced back to the stability of a key reagent. This section provides a logical framework for diagnosing and resolving issues related to the degradation of **2-(Cyclohexyloxy)-5-nitropyridine**.

Q5: My reaction yield is significantly lower than expected. I suspect the starting material has degraded. How can I confirm this?

A5: This is a common and valid concern. The primary degradation pathway to suspect is hydrolysis of the cyclohexyloxy ether linkage.

- Causality: The pyridine ring's nitrogen and the C5-nitro group are strongly electron-withdrawing. This makes the C2-carbon, where the ether is attached, highly electrophilic and susceptible to nucleophilic attack. Water, especially under acidic or basic conditions, can act as a nucleophile, cleaving the ether bond to yield 2-hydroxy-5-nitropyridine (which exists in tautomeric equilibrium with 5-nitro-2-pyridone) and cyclohexanol. The synthesis of 2-chloro-5-nitropyridine often starts from 2-hydroxy-5-nitropyridine, indicating the reversibility of this type of linkage under certain conditions.[6] Studies on related 2- and 4-pyridones confirm their susceptibility to hydrolysis.[7]

- Troubleshooting Protocol:

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- Obtain a Purity Profile: Analyze a small sample of your starting material using HPLC-UV or LC-MS. Compare this to the Certificate of Analysis (CoA) or a previously established standard for a fresh batch.
- Identify Degradants: Look for a peak corresponding to 2-hydroxy-5-nitropyridine (MW: 140.10 g/mol). This is the most probable hydrolysis product. A secondary peak for cyclohexanol may also be present but can be difficult to detect depending on the analytical method.
- Implement Preventative Measures: If degradation is confirmed, ensure all future reactions use anhydrous solvents and that reagents are free from acidic or basic contaminants. If your reaction conditions are strongly acidic or basic, consider adding the **2-(Cyclohexyloxy)-5-nitropyridine** at the last possible step or at a lower temperature to minimize its exposure time to harsh conditions.

Q6: I am observing an unexpected impurity in my LC-MS analysis that I cannot identify. What are the likely degradation products?

A6: Beyond hydrolysis, other degradation mechanisms, though less common under standard conditions, are possible.

- Photodegradation: Nitropyridine derivatives can be sensitive to UV light.[8] Exposure can lead to complex radical reactions or rearrangements, resulting in a variety of byproducts.
  - Solution: Store the compound in an amber vial and protect the reaction vessel from direct light by wrapping it in aluminum foil.
- Thermal Decomposition: While generally stable at recommended storage temperatures, nitropyridine compounds can decompose at elevated temperatures.[9] The decomposition of nitroaromatic compounds can be complex, often involving the cleavage of the C-NO_2 bond and subsequent reactions.[10][11]
  - Solution: Avoid prolonged heating in reactions. If high temperatures are necessary, perform a time-course study to determine the optimal heating time before significant degradation occurs.

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Below is a workflow to guide your troubleshooting process when you suspect reagent instability.

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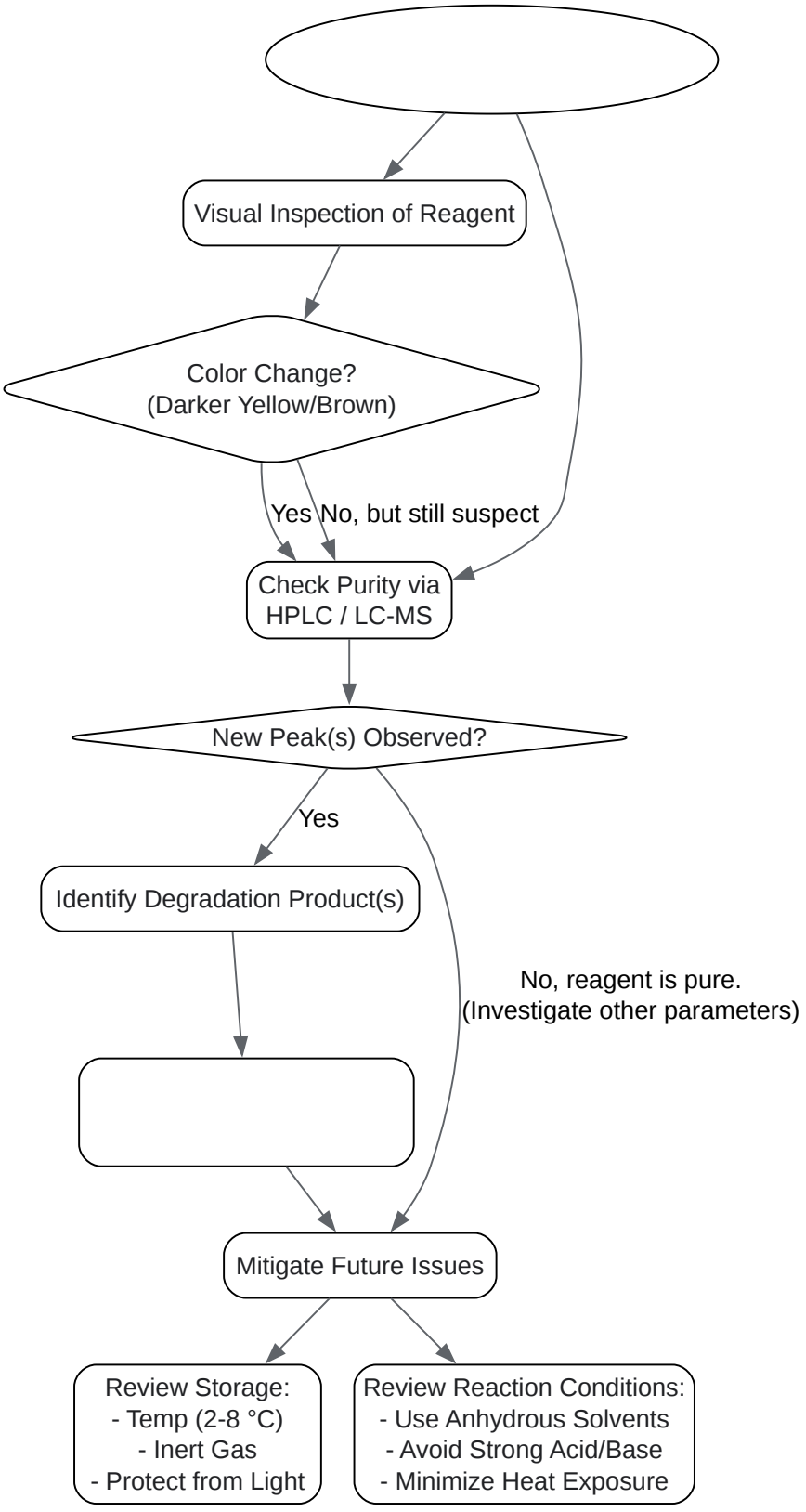

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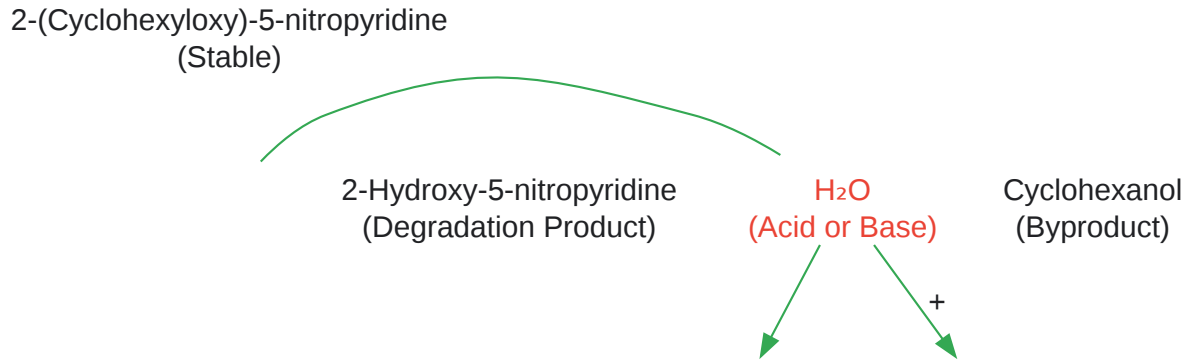

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Caption: Primary hydrolysis pathway of **2-(Cyclohexyloxy)-5-nitropyridine**.

Part 4: Experimental Protocol for Purity Assessment

To provide a self-validating system, this section details a generic protocol for assessing the purity of **2-(Cyclohexyloxy)-5-nitropyridine** and detecting the primary hydrolysis degradant.

Protocol: Purity Analysis by Reverse-Phase HPLC-UV

- System Preparation:
  - HPLC System: A standard HPLC with a UV detector.
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm and 320 nm (Nitropyridines have strong absorbance).
- Column Temperature: 30 °C.

- Sample Preparation:
  - Accurately weigh ~1 mg of your **2-(Cyclohexyloxy)-5-nitropyridine** sample.
  - Dissolve in 1.0 mL of Acetonitrile to make a 1 mg/mL stock solution.
  - Further dilute 100 µL of the stock solution into 900 µL of Acetonitrile to get a 100 µg/mL working solution.

- HPLC Gradient Method:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	**90**	**10**
2.0	90	10
15.0	10	90
20.0	10	90
20.1	90	10

| 25.0 | 90 | 10 |

- Analysis:
  - Inject 5-10 µL of the working solution.
  - Expected Elution Order: The more polar hydrolysis product, 2-hydroxy-5-nitropyridine, will elute significantly earlier than the parent compound, **2-(Cyclohexyloxy)-5-nitropyridine**.
  - Quantification: Integrate the peak areas. Purity (%) = (Area of Parent Peak / Total Area of All Peaks) * 100.

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- Validation: If available, run a standard of 2-hydroxy-5-nitropyridine to confirm the retention time of the degradation peak.

By implementing these guidelines, researchers can confidently handle, store, and troubleshoot issues related to **2-(Cyclohexyloxy)-5-nitropyridine**, ensuring the integrity and success of their scientific endeavors.

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